

Technical Support Center: Synthesis of 2-(Cyclopentyloxy)-4-methylaniline

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Compound of Interest

Compound Name: 2-(Cyclopentyloxy)-4-methylaniline

CAS No.: 640767-85-7

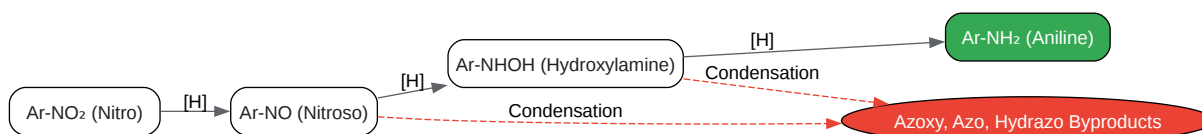
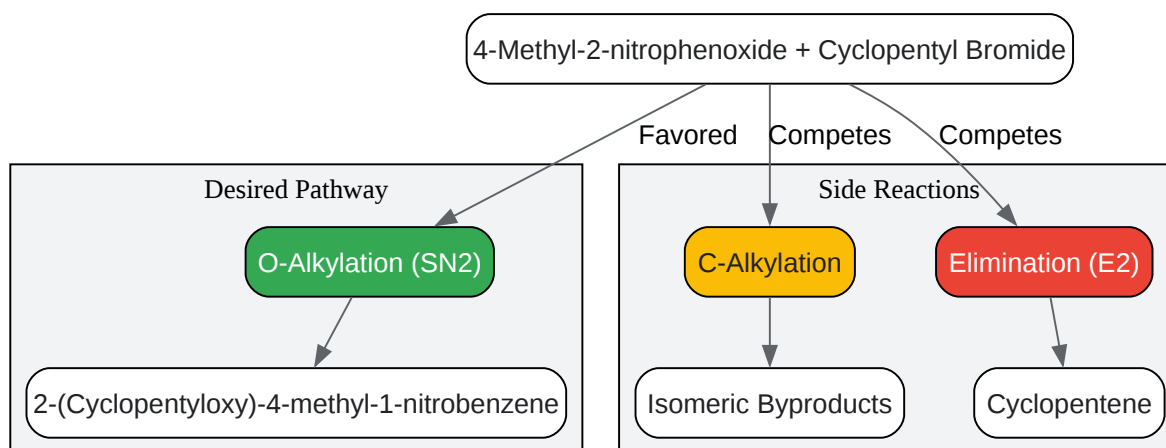
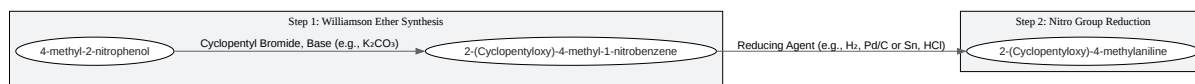
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Welcome to the technical support guide for the synthesis of **2-(Cyclopentyloxy)-4-methylaniline**, a key intermediate for professionals in pharmaceutical research and drug development. Aniline and its derivatives are crucial building blocks in the synthesis of a wide range of pharmaceuticals.^{[1][2]} The purity and reliable synthesis of these intermediates are paramount to ensure final drug efficacy and safety.^[1] This guide provides in-depth troubleshooting advice, answers to frequently asked questions, and validated protocols to help you navigate the common challenges and side reactions encountered during this multi-step synthesis.

Overview of the Synthetic Pathway

The synthesis of **2-(Cyclopentyloxy)-4-methylaniline** is typically achieved in a two-step process starting from 4-methyl-2-nitrophenol. The first step involves the formation of the ether linkage via a Williamson ether synthesis, followed by the reduction of the aromatic nitro group to the target aniline.



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Sources

- [1. nbinno.com \[nbinno.com\]](#)
- [2. News - Aniline: The Versatile Organic Compound for Dyes, Drugs, and More \[incheechem.com\]](#)
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